

Application Notes and Protocols for Immunofluorescence Staining with Nuak1-IN-2

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Compound of Interest

Compound Name: Nuak1-IN-2

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These application notes provide a comprehensive guide for utilizing **Nuak1-IN-2**, a potent inhibitor of NUAKE family kinase 1 (Nuak1), in immunofluorescence staining protocols. This document includes detailed methodologies, data presentation, and visual representations of the relevant signaling pathways and experimental workflows.

Introduction to Nuak1 and Nuak1-IN-2

NUAK family kinase 1 (Nuak1), also known as ARK5, is a serine/threonine kinase that is a member of the AMP-activated protein kinase (AMPK)-related kinase family.^[1] It plays a crucial role in various cellular processes, including cell adhesion, migration, proliferation, and survival, particularly under conditions of cellular stress.^{[2][3]} Nuak1 is activated by upstream kinases such as LKB1, Protein Kinase B (AKT), and Protein Kinase C α (PKC α).^{[1][4]} Once activated, Nuak1 influences several downstream signaling pathways, including the p53, mTOR, and Hippo pathways, through the phosphorylation of key substrates like p53, LATS1, and Myosin Phosphatase Target Subunit 1 (MYPT1).^{[1][2]} Given its involvement in cancer progression and metastasis, Nuak1 has emerged as a significant target for drug development.^{[5][6]}

Nuak1-IN-2 is a potent and specific small molecule inhibitor of Nuak1. Its ability to modulate the Nuak1 signaling pathway makes it a valuable tool for studying the kinase's function and for investigating its therapeutic potential.

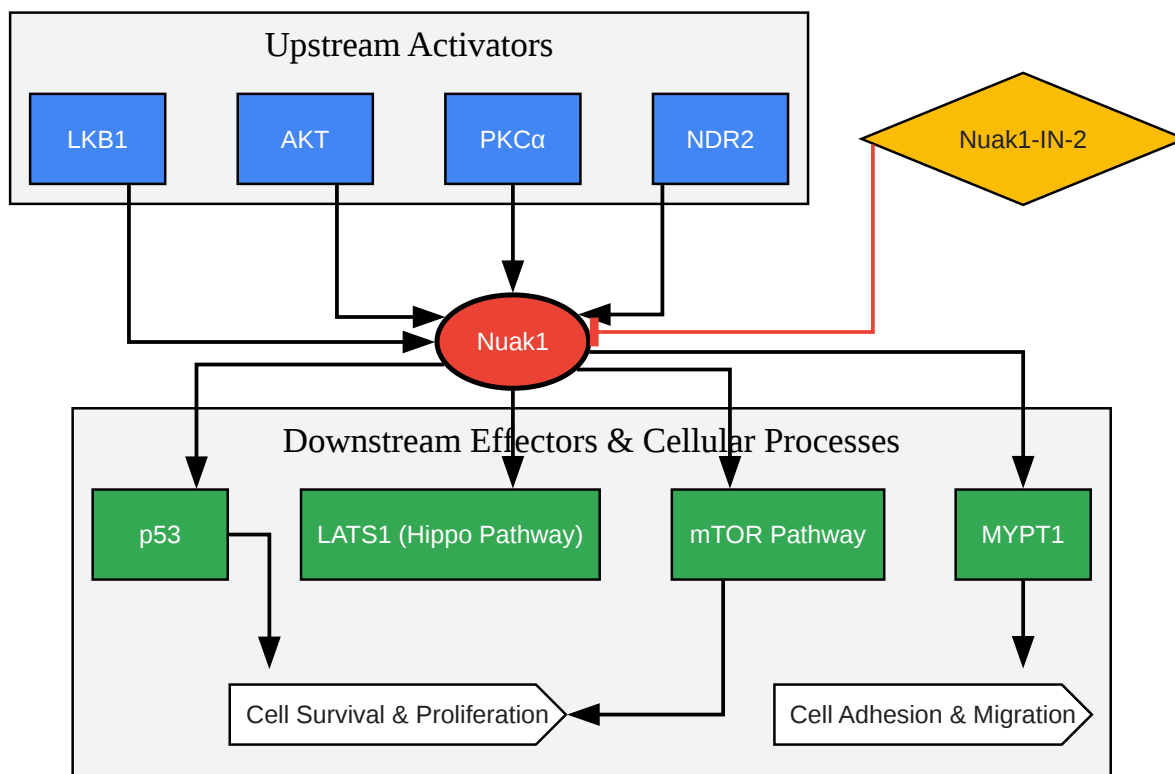
Quantitative Data

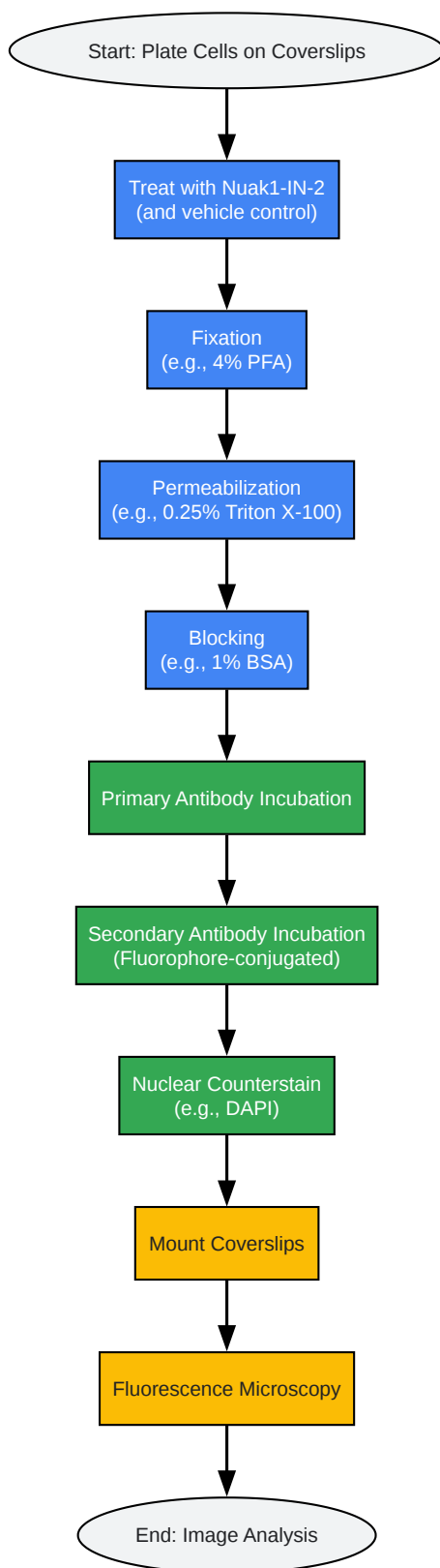
The following table summarizes the key quantitative data for **Nuak1-IN-2** and other relevant Nuak1 inhibitors.

Compound	Target(s)	IC50	Reference
Nuak1-IN-2	Nuak1, CDK2/4/6	3.162 nM (for Nuak1)	
WZ4003	Nuak1, Nuak2	20 nM (for Nuak1), 100 nM (for Nuak2)	[7]
HTH-01-015	Nuak1	100 nM	[8]

Signaling Pathway

The following diagram illustrates the central role of Nuak1 in cellular signaling pathways.





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